

Physical and chemical properties of Tetraphenylcyclopentadienone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraphenylcyclopentadienone

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Tetraphenylcyclopentadienone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetraphenylcyclopentadienone, also known as tetracyclone, is a crystalline organic compound with a deep purple to black color.[1][2] Its unique electronic and structural properties make it a valuable reagent in organic synthesis and materials science. This technical guide provides an in-depth overview of the physical and chemical properties of **tetraphenylcyclopentadienone**, detailed experimental protocols for its synthesis and key reactions, and visualizations of these processes. This information is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development who may utilize this versatile molecule in their synthetic endeavors.

Physical and Chemical Properties

Tetraphenylcyclopentadienone is a stable, combustible, and light-sensitive solid.[3][4] It is soluble in organic solvents like benzene but insoluble in water.[1][3][5] The core of the molecule features a planar, conjugated five-membered ring, while the four phenyl groups are sterically hindered and adopt a "propeller" conformation, being twisted out of the plane of the central ring.[2]

Quantitative Physical and Chemical Data

Property	Value	Reference
Molecular Formula	C ₂₉ H ₂₀ O	[1][2][6][7][8][9][10]
Molar Mass	384.47 g/mol	[2][6][7][8]
Appearance	Dark purple to black crystalline solid/powder	[1][2][11]
Melting Point	217-220 °C	[1][2][3][4][7][12][13]
Boiling Point	471.14 °C (rough estimate)	[3][4]
Density	1.0511 g/cm ³ (rough estimate)	[3][4]
Refractive Index	1.6020 (estimate)	[3][4]
Water Solubility	Insoluble	[3][4][5]
Organic Solvent Solubility	Soluble in benzene	[1][3][4]
Assay	≥98%	[7]

Spectroscopic Data

Spectrum Type	Description	Reference
UV-Vis	In dichloromethane, shows a characteristic absorbance at approximately 510 nm.	[14]
Infrared (IR)	The spectrum is available through the Coblentz Society's collection.	[10]
Nuclear Magnetic Resonance (1H NMR)	The spectrum in CDCl ₃ is available.	[15][16]
Nuclear Magnetic Resonance (13C NMR)	Data is available through SpringerMaterials.	[6]

Experimental Protocols

Synthesis of Tetraphenylcyclopentadienone via Aldol Condensation

The most common and established method for synthesizing **tetraphenylcyclopentadienone** is through a base-catalyzed double aldol condensation of benzil and dibenzyl ketone (1,3-diphenylacetone).^{[1][2][11][17][18]}

Materials:

- Benzil (0.1 mole, 21 g)^[17]
- Dibenzyl ketone (1,3-diphenylacetone) (0.1 mole, 21 g)^[17]
- 95% Ethanol (150 mL)^[17]
- Potassium Hydroxide (KOH) (3 g)^[17]
- Ethanol (for KOH solution) (15 mL)^[17]

Procedure:

- In a 500-mL round-bottom flask, dissolve the benzil and dibenzyl ketone in hot 95% ethanol.^{[12][17]}
- Fit the flask with a reflux condenser and bring the solution to a near-boiling temperature.^{[12][17]}
- Slowly add the ethanolic potassium hydroxide solution in portions through the reflux condenser.^{[12][17]}
- Once the initial frothing has ceased, reflux the reaction mixture for 15-30 minutes.^{[12][17]}
- Cool the mixture to room temperature and then further cool in an ice bath to induce crystallization.^[19]
- Collect the dark crystalline product by vacuum filtration.^{[12][19]}

- Wash the crystals with several small portions of cold 95% ethanol.[12]
- The resulting product has a melting point of 218–220 °C and is typically obtained in a yield of 91–96%.[12] For most applications, this product is sufficiently pure. If further purification is required, it can be recrystallized from a mixture of ethanol and benzene.[12]

A microwave-assisted variation of this synthesis has been developed, offering a significantly reduced reaction time of 1-2 minutes and a yield of around 82%.[17] This alternative utilizes polyethylene glycol (PEG-400) or ethanol as the solvent.[17]

Key Chemical Reaction: Diels-Alder Cycloaddition

Tetraphenylcyclopentadienone is an excellent diene for Diels-Alder reactions, a powerful tool for the formation of cyclic compounds.[2][20] This reactivity is fundamental to the synthesis of polycyclic aromatic hydrocarbons (PAHs) and other complex molecular architectures.[20]

Example: Synthesis of 1,2,3,4-Tetraphenylanthracene via Reaction with Benzyne

This protocol describes the reaction of **tetraphenylcyclopentadienone** with benzyne, generated in situ from a precursor.[21]

Materials:

- **Tetraphenylcyclopentadienone** (1.54 g, 4.0 mmol)[21]
- Phenyl[2-(trimethylsilyl)phenyl]iodonium triflate (benzyne precursor) (402 mg, 0.80 mmol)[21]
- Tetrabutylammonium fluoride (TBAF) (approx. 1 mol/L solution in Tetrahydrofuran, 0.96 mL, 0.96 mmol)[21]
- Dichloromethane (10 mL)[21]

Procedure:

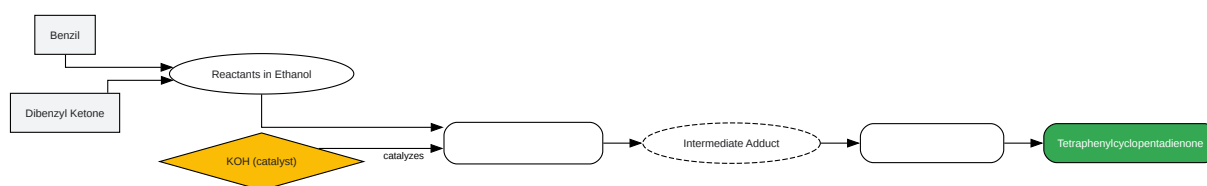
- Under a nitrogen atmosphere, add **tetraphenylcyclopentadienone** to a solution of the benzyne precursor in dichloromethane.[21]
- Cool the reaction mixture to 0 °C.[21]

- Add the TBAF solution, and then stir the mixture at room temperature for 30 minutes.[21]
- Quench the reaction with water and extract the product with dichloromethane.[21]
- Dry the organic layer over anhydrous sodium sulfate and filter.[21]
- Remove the solvent under reduced pressure.[21]
- Purify the crude product by column chromatography on silica gel (eluent: ethyl acetate/hexane = 1:99) to yield 1,2,3,4-tetraphenylnaphthalene as a white solid (86% yield). [21]

Note: This reaction generates carbon monoxide and should be performed in a well-ventilated fume hood.[21]

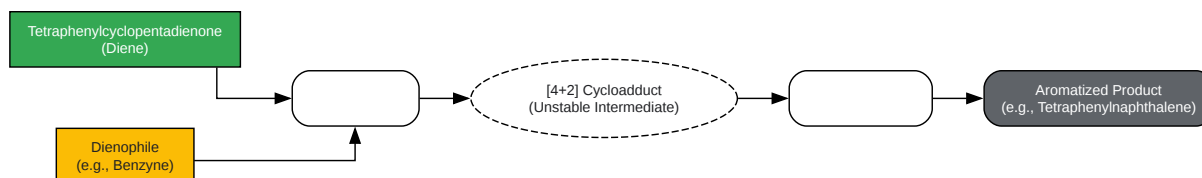
Visualizations

The following diagrams illustrate the synthesis and a key reaction of **tetraphenylcyclopentadienone**.



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Synthesis of **Tetraphenylcyclopentadienone**



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- To cite this document: BenchChem. [Physical and chemical properties of Tetraphenylcyclopentadienone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147504#physical-and-chemical-properties-of-tetraphenylcyclopentadienone]

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